

(1R)-Chrysanthemolactone: A Potential but Underexplored Chiral Building Block

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Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

CAS No.: 22841-82-3

Cat. No.: B15591052

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(1R)-Chrysanthemolactone, a monoterpenoid naturally occurring in chrysanthemum species, presents itself as a structurally intriguing chiral molecule. With the CAS Number 14087-70-8 and the molecular formula C₁₀H₁₆O₂, this bicyclic lactone possesses defined stereochemistry that could theoretically be exploited in asymmetric synthesis. However, a comprehensive review of available scientific literature and chemical databases reveals a significant lack of documented applications for **(1R)-Chrysanthemolactone** as a chiral building block in the synthesis of pharmaceuticals, agrochemicals, or fragrances.

While the broader class of chiral molecules and lactones are extensively used in drug development and the synthesis of bioactive compounds, **(1R)-Chrysanthemolactone** itself remains largely unexplored in this context. There is a notable absence of published experimental protocols, quantitative data on its reactivity, or its incorporation into larger, more complex molecules.

Physicochemical Properties and Availability

Basic physicochemical data for **(1R)-Chrysanthemolactone** has been estimated, though extensive experimental validation is not readily available in the literature.

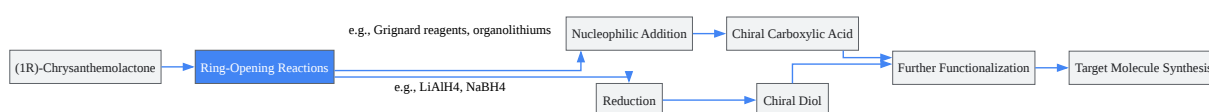
Property	Value
Molecular Weight	168.23 g/mol
Boiling Point	235.61 °C (estimated)
Solubility	Soluble in alcohol; sparingly soluble in water (898 mg/L at 25 °C, estimated)

(1R)-Chrysanthemolactone is commercially available from several chemical suppliers, indicating that the starting material for potential synthetic explorations is accessible to researchers.

Potential Synthetic Applications: A Theoretical Outlook

Despite the lack of concrete examples, the structure of **(1R)-Chrysanthemolactone** suggests several potential avenues for its use as a chiral building block. The lactone functionality is a versatile handle for a variety of chemical transformations.

Logical Workflow for Exploring Synthetic Utility:



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Caption: Potential synthetic pathways originating from **(1R)-Chrysanthemolactone**.

One of the most logical first steps in utilizing **(1R)-Chrysanthemolactone** would be to perform a ring-opening reaction. This could be achieved through nucleophilic attack at the carbonyl carbon or by reduction of the lactone.

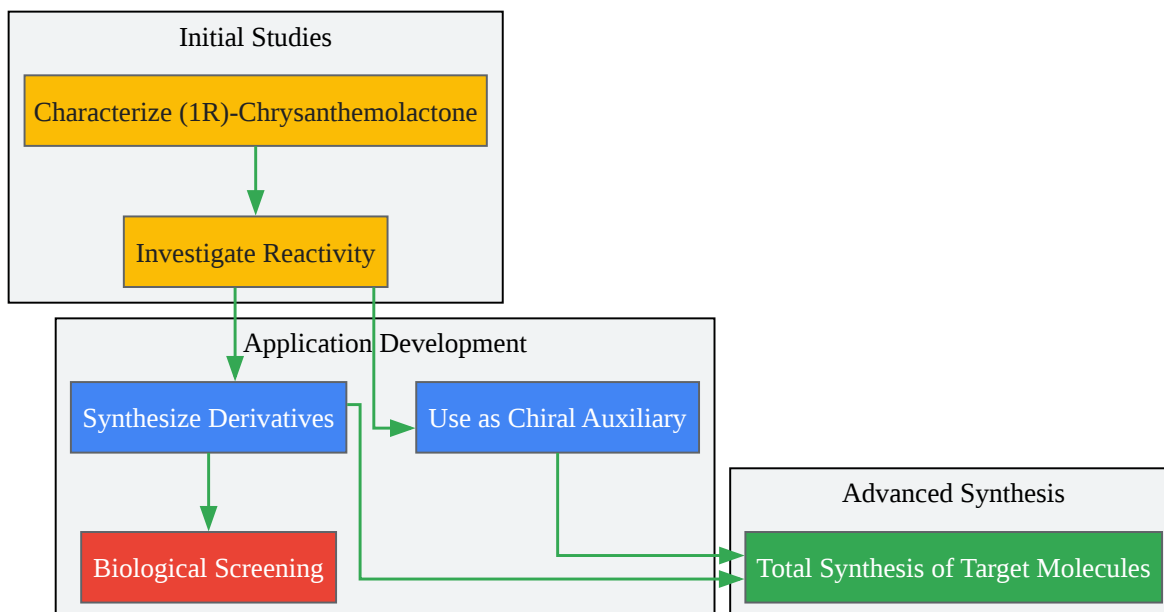
- **Nucleophilic Ring-Opening:** Reaction with organometallic reagents (e.g., Grignard or organolithium reagents) could open the lactone to form a chiral diol with a new carbon-carbon bond. Alternatively, hydrolysis (acidic or basic) would yield the corresponding chiral hydroxy-carboxylic acid. These products would contain the intact stereocenters from the original chrysanthemolactone, which could then be used to direct the stereochemistry of subsequent reactions.
- **Reductive Ring-Opening:** Treatment with reducing agents like lithium aluminum hydride would reduce the lactone to a chiral diol. This diol could then serve as a chiral ligand or be further functionalized.

Future Research Directions

The lack of published research on the synthetic applications of **(1R)-Chrysanthemolactone** highlights a clear gap in the field of chiral synthesis. Future research in this area could involve:

- **Systematic Reactivity Studies:** A thorough investigation of the reactivity of **(1R)-Chrysanthemolactone** with a range of reagents to establish a toolbox of reliable transformations.
- **Synthesis of Chiral Ligands:** Exploration of the conversion of **(1R)-Chrysanthemolactone** into novel chiral ligands for asymmetric catalysis.
- **Total Synthesis of Natural Products:** Utilizing the chiral scaffold of **(1R)-Chrysanthemolactone** as a starting point for the total synthesis of other complex natural products.
- **Biological Screening of Derivatives:** Synthesizing a library of derivatives from **(1R)-Chrysanthemolactone** and screening them for biological activity to identify potential new drug leads.

Workflow for Future Research:



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